

# Technical Guide: Butane-1-sulfonate Safety, Handling, and Impurity Control

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Butane-1-sulfonate*

Cat. No.: *B1229382*

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## Executive Summary & Chemical Identity

In pharmaceutical development, "**Butane-1-sulfonate**" refers to two distinct contexts with vastly different safety profiles:

- **The Reagent (Sodium 1-butanesulfonate):** A common ion-pairing agent used in High-Performance Liquid Chromatography (HPLC) for analyzing basic analytes (peptides, amines). It is generally an irritant.
- **The Impurity (Alkyl **Butane-1-sulfonates**):** A class of Potentially Genotoxic Impurities (PGIs) that can form if butane-1-sulfonic acid is used in the presence of alcohols during synthesis. These are strictly regulated under ICH M7.

This guide provides a dual-track safety protocol: Standard Operating Procedures (SOPs) for handling the laboratory reagent and Risk Mitigation Strategies for preventing/detecting genotoxic esters in Drug Substances.

## Chemical Identification Table

Property	Sodium 1-butanesulfonate (Reagent)	1-Butanesulfonic Acid (Precursor)	Methyl 1-butanesulfonate (PGI)
CAS No.	2386-54-1	303-34-4	2386-47-2 (General Alkyl)
Physical State	White Crystalline Powder	Viscous Liquid	Liquid
Primary Hazard	Irritant (Skin/Eye/Resp)	Corrosive (Skin Burns)	Genotoxic / Carcinogenic
Signal Word	WARNING	DANGER	DANGER
Role	HPLC Ion-Pairing Agent	Synthesis Reagent	Unwanted Impurity

## Part 1: Sodium 1-butanesulfonate (Reagent) Handling

Context: Routine use in Quality Control (QC) and Analytical Development labs.

### Hazard Identification (GHS Classification)

According to 29 CFR 1910.1200 (OSHA HCS) and EC No 1272/2008 (CLP):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

### Critical Handling Protocols

Objective: Prevent mucosal irritation and particulate inhalation.

#### A. Engineering Controls

- Powder Handling: All weighing of solid Sodium 1-butanesulfonate >10g must be performed inside a Chemical Fume Hood or a Powder Containment Balance Enclosure.
- Ventilation: Ensure laboratory air change rates >10 ACH (Air Changes per Hour).

## B. Personal Protective Equipment (PPE) Matrix

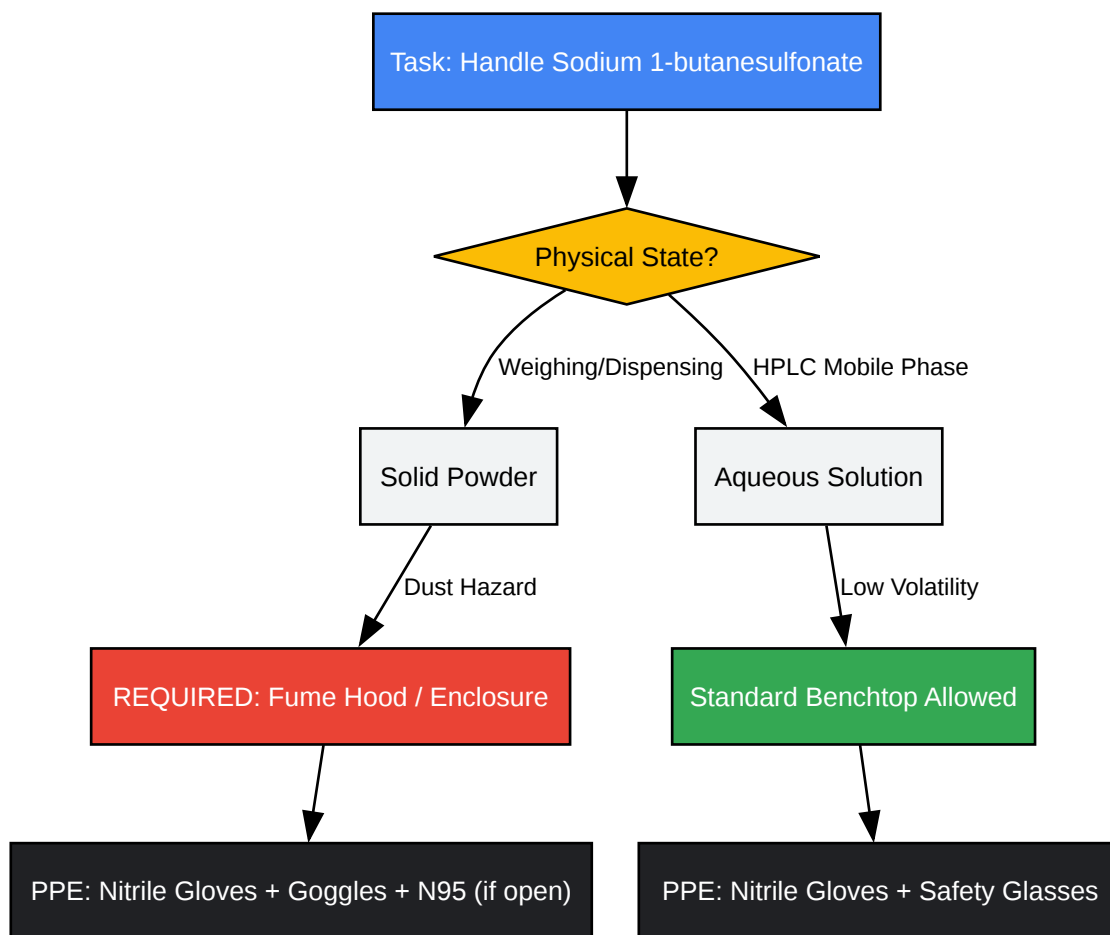
- Respiratory: If handling open powder outside a hood (not recommended), use N95/P2 particulate respirator.
- Ocular: Chemical Safety Goggles (ANSI Z87.1). Standard safety glasses are insufficient due to fine dust migration.
- Dermal: Nitrile Gloves (0.11 mm thickness).
  - Breakthrough Time: >480 min (Solid state).
  - Glove Change: Immediately if wetted with aqueous solution.

## C. Spillage & Disposal Workflow

Scenario: 500g bottle spill on benchtop.

- Evacuate: Clear immediate area of personnel to avoid dust inhalation.
- PPE Up: Don N95 respirator and double nitrile gloves.
- Contain: Cover spill with damp paper towels to suppress dust generation. DO NOT dry sweep.
- Clean: Scoop wet slurry into a chemical waste container. Wipe surface with 70% Isopropanol.
- Disposal: Classify as Non-Hazardous Chemical Waste (unless mixed with organic solvents).

## Visualization: Handling Decision Tree



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Figure 1: Decision matrix for handling Sodium 1-butananesulfonate based on physical state.

## Part 2: The Hidden Hazard (Genotoxic Impurities)

Context: Drug Substance Synthesis & Process Chemistry.[1] Risk: The formation of Alkyl **Butane-1-sulfonates** (e.g., Methyl **butane-1-sulfonate**).

### Mechanism of Formation

If Butane-1-sulfonic acid is used as a reagent (or formed in situ) in the presence of lower alcohols (Methanol, Ethanol, Isopropanol), esterification can occur:

- Toxicity: These esters are direct-acting alkylating agents (mutagens) capable of modifying DNA bases (e.g., guanine alkylation).[2]

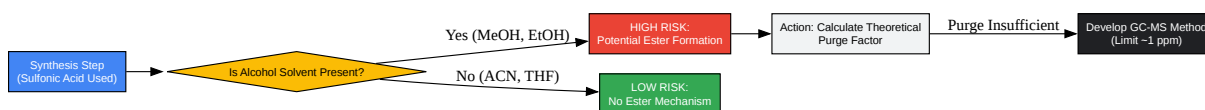
- Regulatory Limit (ICH M7): The default Threshold of Toxicological Concern (TTC) is 1.5  $\mu$ g/day for lifetime exposure.

## Risk Mitigation Strategy (ICH M7)

Researchers must perform a Purge Factor Analysis if sulfonic acids and alcohols co-exist in the synthetic route.

- Avoidance: Replace Methanol/Ethanol with non-hydroxylic solvents (e.g., Acetonitrile, THF) in the step involving sulfonic acid.
- Quenching: Ensure excess base is present to neutralize the acid immediately, preventing esterification.
- Testing: If risk cannot be ruled out by chemistry, analytical testing is mandatory.
  - Method: GC-MS or LC-MS/MS.
  - LOD Requirement: Typically < 1 ppm (depending on dose).

## Visualization: Impurity Control Workflow



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Figure 2: Risk assessment workflow for Alkyl Sulfonate impurities under ICH M7 guidelines.

## Emergency Response & Toxicology Data Toxicological Summary

Endpoint	Sodium 1-butanesulfonate (Salt)	Alkyl Butane-1-sulfonates (Esters)
Acute Oral Tox (LD50)	>2000 mg/kg (Rat) [1]	~200-400 mg/kg (Est.)
Skin Corrosion	Irritant (Cat 2)	Corrosive / Irritant
Genotoxicity (Ames)	Negative	POSITIVE (Class 1 Mutagen)
Carcinogenicity	No evidence	Suspected Human Carcinogen

## First Aid Protocols

- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present. Consult an ophthalmologist if irritation persists.
- Skin Contact: Wash with soap and water. If redness occurs, seek medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen (trained personnel only).

## Storage and Stability

- Hygroscopicity: Sodium 1-butanesulfonate is slightly hygroscopic. Store in a tightly closed container in a desiccator or dry cabinet. Moisture absorption leads to clumping, which affects weighing accuracy for HPLC buffer preparation.
- Incompatibilities: Strong oxidizing agents.
- Shelf Life: Typically 2-3 years if stored at room temperature (15-25°C).

## References

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## Sources

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- [2. taylorandfrancis.com \[taylorandfrancis.com\]](#)
- [3. Butane-1-sulfonic acid sodium salt CAS 2386-54-1 | 118303 \[merckmillipore.com\]](#)
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